

4-methoxy-N-phenylaniline chemical properties and structure

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Compound of Interest

Compound Name: 4-methoxy-N-phenylaniline

Cat. No.: B057723

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An In-depth Technical Guide to 4-methoxy-N-phenylaniline

Audience: Researchers, scientists, and drug development professionals.

Executive Summary

This technical guide provides a comprehensive overview of the chemical properties, structure, and experimental data for **4-methoxy-N-phenylaniline**. This document is intended for researchers, scientists, and professionals in drug development who require detailed technical information on this compound. The guide includes tabulated quantitative data, detailed experimental protocols for its synthesis, and a structural visualization to facilitate a thorough understanding of the molecule.

Chemical and Physical Properties

The fundamental chemical and physical properties of **4-methoxy-N-phenylaniline** have been compiled from various sources. These properties are essential for understanding the compound's behavior in different chemical and biological environments.

Property	Value	Citation(s)
CAS Number	1208-86-2	
Molecular Formula	C ₁₃ H ₁₃ NO	
Molecular Weight	199.25 g/mol	
Appearance	White Solid	
Melting Point	379-380 K (106-107 °C)	
Topological Polar Surface Area (TPSA)	21.3 Å ²	
XLogP3	3.1	
Hydrogen Bond Donor Count	1	
Hydrogen Bond Acceptor Count	2	
Rotatable Bond Count	3	
Storage Conditions	2-	

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